

Pyrimidine-2,4,5-triamine (CAS 3546-50-7): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pyrimidine-2,4,5-triamine*

Cat. No.: *B1267316*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pyrimidine-2,4,5-triamine, with the CAS number 3546-50-7, is a heterocyclic organic compound belonging to the pyrimidine family. As a substituted pyrimidine, it serves as a versatile building block in organic synthesis and is of significant interest to researchers in medicinal chemistry and drug discovery. The pyrimidine scaffold is a core structure in numerous biologically active molecules, including nucleic acids, vitamins, and a wide array of therapeutic agents. This technical guide provides a detailed overview of the known properties, synthesis, and potential biological significance of **Pyrimidine-2,4,5-triamine**, presented in a format tailored for scientific and research applications.

Chemical and Physical Properties

The fundamental chemical and physical properties of **Pyrimidine-2,4,5-triamine** are summarized in the table below. These properties are crucial for its handling, characterization, and application in experimental settings.

Property	Value	Source
CAS Number	3546-50-7	[1]
Molecular Formula	C ₄ H ₇ N ₅	[1]
Molecular Weight	125.13 g/mol	[1]
IUPAC Name	Pyrimidine-2,4,5-triamine	[1]
Synonyms	2,4,5-Triaminopyrimidine	[1]
Appearance	Solid (form may vary)	N/A
Boiling Point (Predicted)	483.4 ± 48.0 °C	[2]
Density (Predicted)	1.512 ± 0.06 g/cm ³	[2]
pKa (Predicted)	8.15 ± 0.10	[2]
Storage Temperature	2-8°C	[2]

Synthesis Protocol

While a specific, detailed protocol for the synthesis of **Pyrimidine-2,4,5-triamine** is not readily available in published literature, a general and plausible synthetic route can be derived from established methods for analogous compounds, such as the synthesis of 2,4,5-triamino-6-alkoxypyrimidines. The following protocol is a representative example.

Reaction Scheme:

A potential synthetic pathway can be envisioned starting from a suitably substituted pyrimidine precursor, followed by amination reactions. A common strategy involves the reduction of a nitroso group.

Experimental Protocol:

Step 1: Nitrosation of a Diaminopyrimidine Precursor

- Dissolve the starting material, 2,4-diaminopyrimidine, in an appropriate aqueous acidic solution (e.g., hydrochloric acid or sulfuric acid) at a controlled temperature, typically below

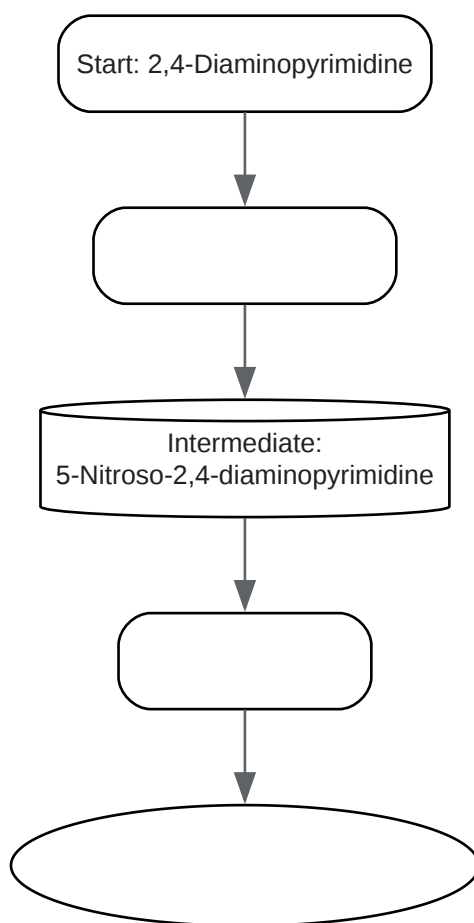
10°C.

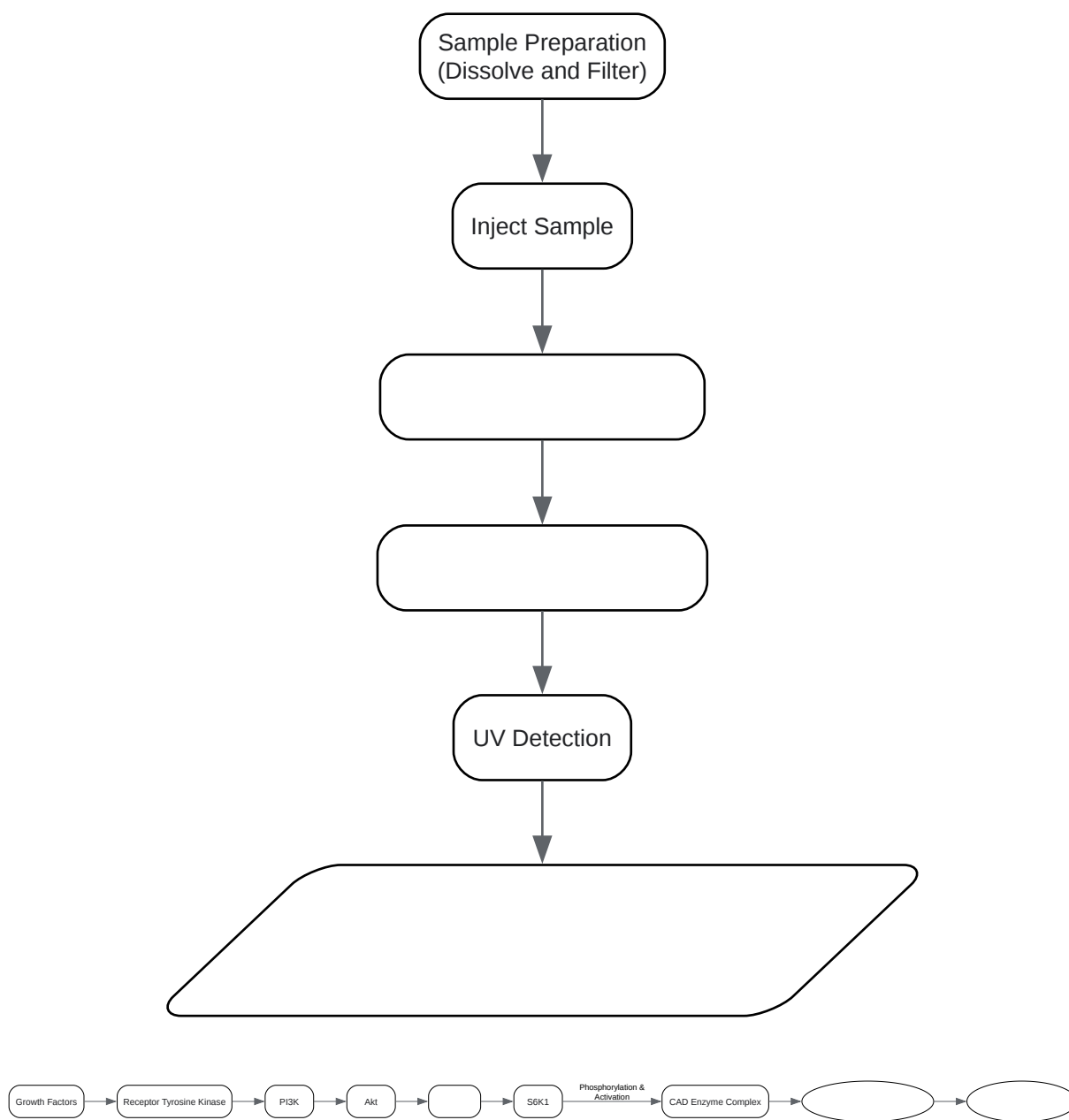
- Slowly add a solution of sodium nitrite (NaNO_2) dropwise to the pyrimidine solution while maintaining the low temperature and stirring vigorously.
- Continue the addition until a persistent blue or violet color is observed, indicating the formation of the 5-nitroso-2,4-diaminopyrimidine intermediate.
- Maintain the reaction mixture at a low temperature for an additional 30-60 minutes to ensure complete reaction.
- Isolate the precipitated 5-nitroso-2,4-diaminopyrimidine by filtration, wash with cold water, and dry under vacuum.

Step 2: Reduction of the Nitroso Group to an Amine

- Suspend the dried 5-nitroso-2,4-diaminopyrimidine in a suitable solvent, such as ethanol or methanol.
- Add a reducing agent. A common and effective method is catalytic hydrogenation. Introduce a palladium on carbon (Pd/C) catalyst to the suspension.
- Pressurize the reaction vessel with hydrogen gas (H_2) to a suitable pressure (e.g., 50 psi).
- Stir the mixture at room temperature until the hydrogen uptake ceases, indicating the completion of the reduction.
- Filter the reaction mixture through a pad of celite to remove the catalyst.
- Evaporate the solvent from the filtrate under reduced pressure to yield the crude **Pyrimidine-2,4,5-triamine**.
- Purify the product by recrystallization from an appropriate solvent system to obtain the final product of high purity.

Logical Workflow for Synthesis:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pyrimidine-2,4,5-triamine | C₄H₇N₅ | CID 148506 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,4,5-TRIAMINOPYRIMIDINE CAS#: 3546-50-7 [m.chemicalbook.com]
- To cite this document: BenchChem. [Pyrimidine-2,4,5-triamine (CAS 3546-50-7): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267316#pyrimidine-2-4-5-triamine-cas-number-3546-50-7-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com